

## confirming the specificity of UC-857993's mechanism

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### Compound of Interest

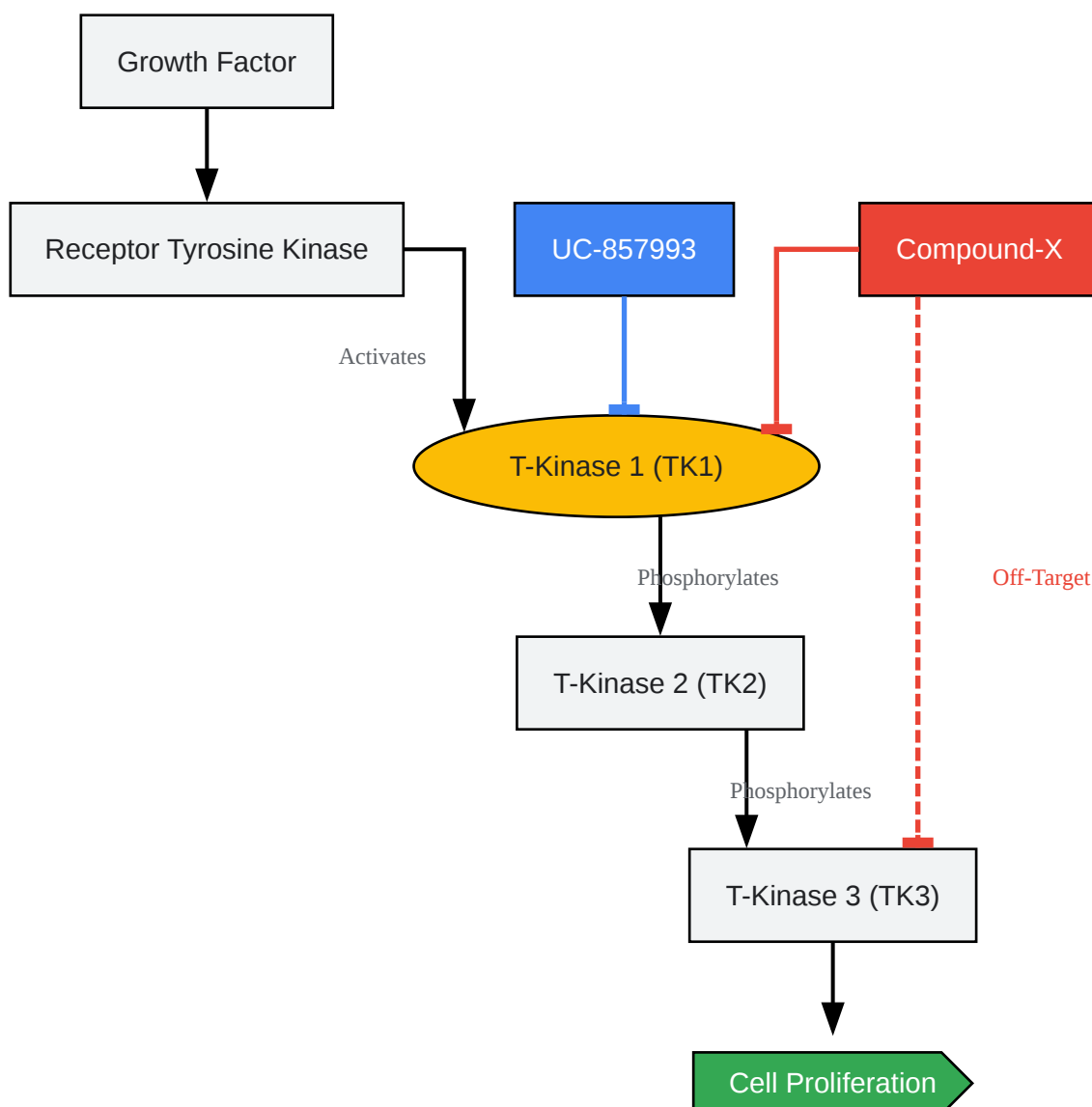
Compound Name: UC-857993

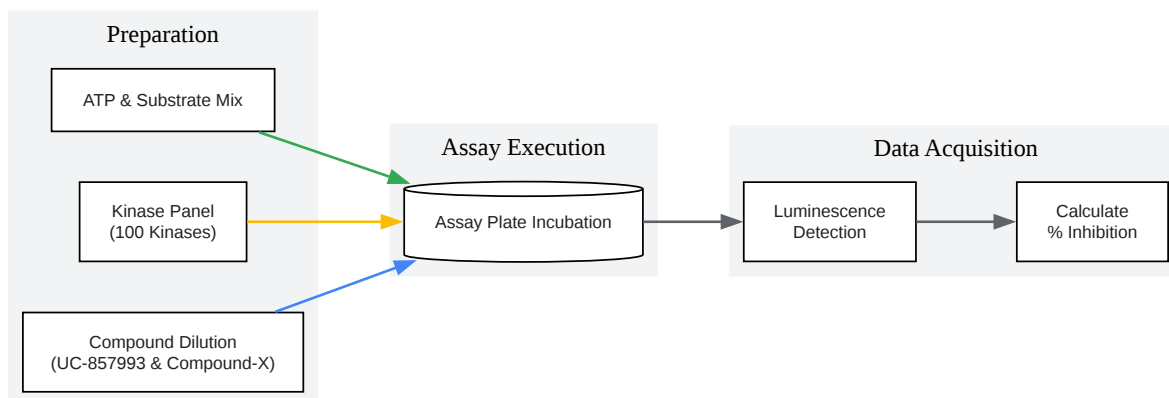
Cat. No.: B1683354

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## Target Signaling Pathway: T-Kinase Cascade

**UC-857993** is designed to selectively inhibit T-Kinase 1 (TK1), a critical upstream kinase in the T-Kinase signaling cascade. This pathway is frequently dysregulated in certain cancer types, leading to uncontrolled cell proliferation. Inhibition of TK1 is a promising therapeutic strategy.





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